

KY-04031 safety data sheet and handling instructions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KY-04031

Cat. No.: B15602889

[Get Quote](#)

KY-04031: A Technical Guide for Researchers

For research use only. Not for use in humans or animals.

This document provides a comprehensive technical overview of **KY-04031**, a potent inhibitor of p21-activated kinase 4 (PAK4). This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its safety, handling, experimental protocols, and mechanism of action.

Safety and Handling

A specific Safety Data Sheet (SDS) for **KY-04031** (CAS No. 468056-29-3) is not readily available in public domains. However, based on information from suppliers of similar research compounds, the following handling and safety precautions are recommended. This information should be used to supplement, not replace, a formal risk assessment conducted by the user's institution.

1.1. General Safety Precautions

- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times when handling **KY-04031**. This includes, but is not limited to:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety glasses or goggles

- A lab coat or other protective clothing
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined below.
- Hygiene: Practice good laboratory hygiene. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

1.2. First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

1.3. Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Recommended storage temperatures from suppliers are typically -20°C for long-term storage.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

1.4. Physical and Chemical Properties

Property	Value
Chemical Name	2-N-(1H-indazol-5-yl)-4-N-[2-(1H-indol-3-yl)ethyl]-6-methoxy-1,3,5-triazine-2,4-diamine
CAS Number	468056-29-3
Molecular Formula	C ₂₁ H ₂₀ N ₈ O
Molecular Weight	400.44 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO

Mechanism of Action and Biological Activity

KY-04031 is a potent and selective inhibitor of p21-activated kinase 4 (PAK4).^[1] It exerts its inhibitory effect by binding to the ATP-binding pocket of PAK4, thereby blocking its kinase activity.^[1] PAK4 is a serine/threonine kinase that plays a crucial role in various cellular processes, including cytoskeletal dynamics, cell proliferation, survival, and migration. Overexpression and overactivation of PAK4 have been implicated in the progression of various cancers.

By inhibiting PAK4, **KY-04031** has been shown to block tumor cell growth and invasion.^[1] Its mechanism of action involves the disruption of key signaling pathways regulated by PAK4.

Experimental Protocols

The following are generalized experimental protocols based on the established use of **KY-04031** as a PAK4 inhibitor. Researchers should optimize these protocols for their specific experimental systems.

3.1. In Vitro Kinase Assay

This assay is used to determine the inhibitory activity of **KY-04031** against PAK4.

- Materials:

- Recombinant human PAK4 enzyme
- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.5 mM EGTA, 0.5 mM DTT)
- ATP
- Substrate peptide (e.g., a generic serine/threonine kinase substrate)
- **KY-04031** (dissolved in DMSO)
- Kinase detection system (e.g., ADP-Glo™ Kinase Assay)
- Procedure:
 - Prepare a reaction mixture containing the kinase buffer, recombinant PAK4, and the substrate peptide.
 - Add varying concentrations of **KY-04031** (or DMSO as a vehicle control) to the reaction mixture.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the reaction at 30°C for a specified time (e.g., 60 minutes).
 - Stop the reaction and measure the kinase activity using a suitable detection system.
 - Calculate the IC₅₀ value of **KY-04031**, which represents the concentration of the inhibitor required to reduce the kinase activity by 50%.

3.2. Cell-Based Assays

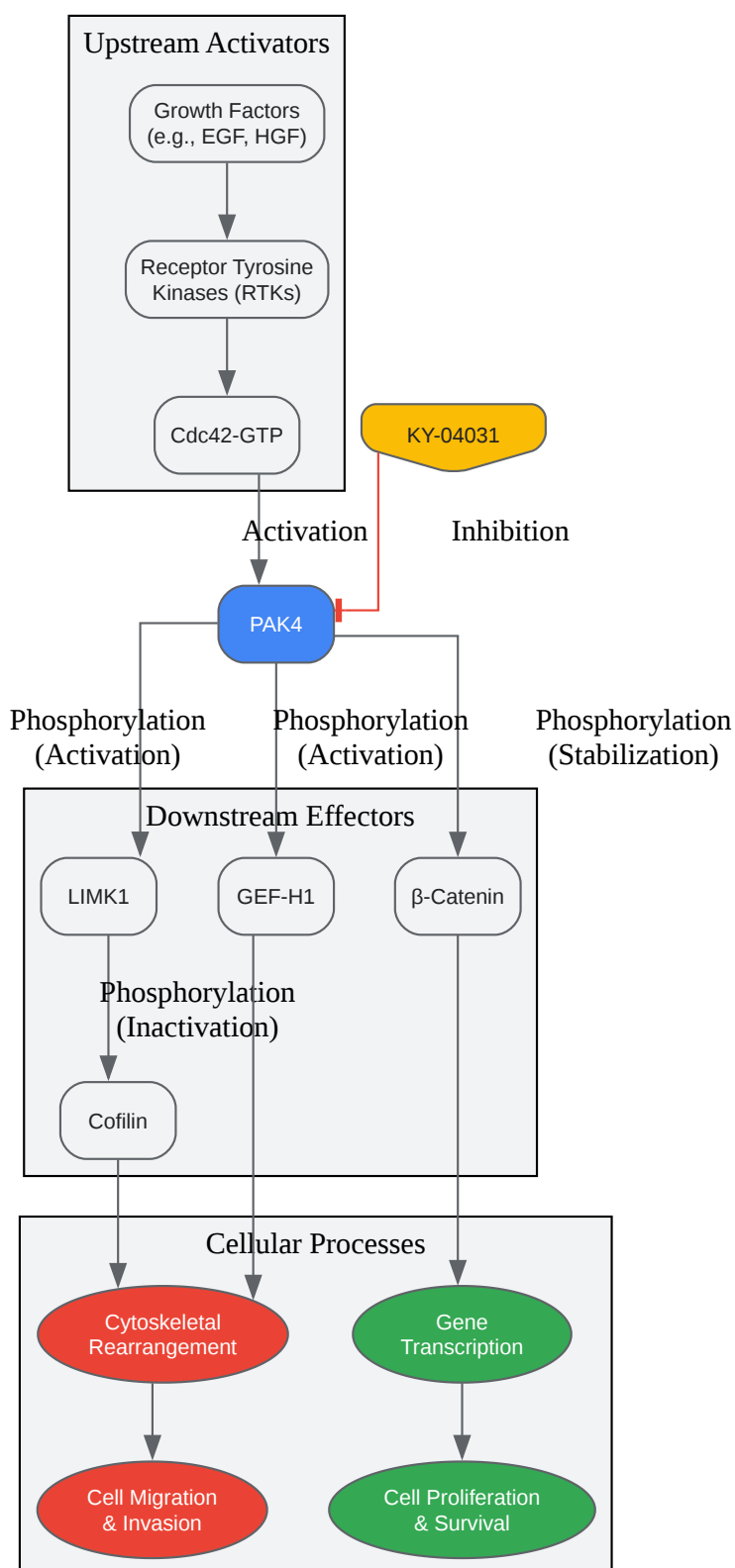
These assays are used to evaluate the effects of **KY-04031** on cancer cell lines.

- Cell Proliferation Assay (e.g., MTT or WST-1 assay):
 - Seed cancer cells in a 96-well plate and allow them to adhere overnight.
 - Treat the cells with increasing concentrations of **KY-04031** for a specified period (e.g., 72 hours).

- Add the proliferation reagent (e.g., MTT) and incubate according to the manufacturer's instructions.
- Measure the absorbance at the appropriate wavelength to determine cell viability.
- Calculate the GI₅₀ (concentration for 50% of maximal inhibition of cell proliferation).
- Cell Migration/Invasion Assay (e.g., Transwell assay):
 - Seed cancer cells in the upper chamber of a Transwell insert (coated with Matrigel for invasion assays).
 - Add media containing a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
 - Treat the cells in the upper chamber with **KY-04031**.
 - Incubate for a period that allows for cell migration or invasion (e.g., 24-48 hours).
 - Fix and stain the cells that have migrated/invaded to the bottom of the insert.
 - Count the number of migrated/invaded cells under a microscope.

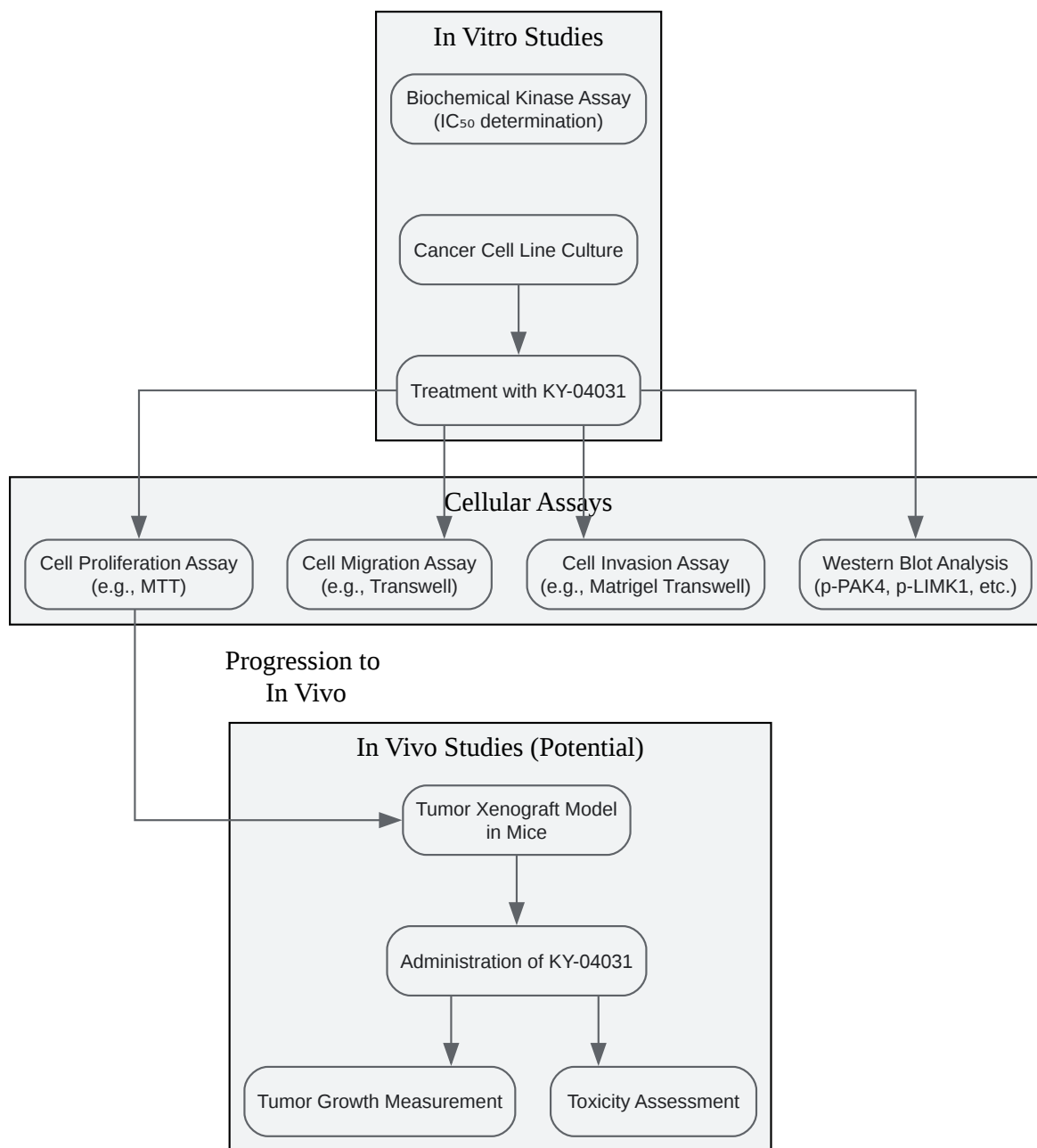
Signaling Pathways

KY-04031, as a PAK4 inhibitor, modulates downstream signaling pathways that are crucial for cancer cell function. The following diagrams illustrate the key signaling cascades affected by **KY-04031**.



[Click to download full resolution via product page](#)

Caption: The PAK4 signaling pathway and its inhibition by **KY-04031**.



[Click to download full resolution via product page](#)

Caption: A general experimental workflow for evaluating **KY-04031**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [KY-04031 safety data sheet and handling instructions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602889#ky-04031-safety-data-sheet-and-handling-instructions\]](https://www.benchchem.com/product/b15602889#ky-04031-safety-data-sheet-and-handling-instructions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com